

Solubility Profile of 4-Aminocyclohexanone in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-Aminocyclohexanone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-aminocyclohexanone** and its derivatives in organic solvents. Due to a notable absence of specific quantitative solubility data in publicly available literature, this document focuses on qualitative solubility descriptions, physicochemical properties, and established experimental methodologies for determining solubility. This guide aims to be a valuable resource for informing solvent selection and the design of experimental protocols in research and development settings.

Physicochemical Properties

Understanding the physicochemical properties of **4-aminocyclohexanone** and its common salt form is crucial for predicting its solubility behavior. The presence of both a polar amino group and a ketone functional group on a cyclohexane ring suggests a nuanced solubility profile.

Property	4-Aminocyclohexanone	4-Aminocyclohexanone Hydrochloride
Molecular Formula	C ₆ H ₁₁ NO[1]	C ₆ H ₁₂ ClNO[2][3]
Molecular Weight	113.16 g/mol [1]	149.62 g/mol [2][3]
Appearance	Solid	White crystals or crystalline powder[2]
Melting Point	Not specified	205 °C (decomposes)[2]
Predicted XlogP	-0.5[1]	Not available

Qualitative Solubility Data

Direct quantitative solubility data for **4-aminocyclohexanone** in various organic solvents is not readily available in scientific literature. However, qualitative descriptions and data for closely related compounds provide valuable insights into its likely solubility profile. Generally, **4-aminocyclohexanone** hydrochloride is soluble in water but poorly soluble in organic solvents[2].

Compound	Solvent	Solubility Description
4-Aminocyclohexanone Hydrochloride	Water	Soluble[2]
Organic Solvents	Poorly soluble[2]	
N-acetyl-4-amino-cyclohexanone	Alcohol	Soluble[4]
Water	Slightly soluble[4]	
trans-4-Aminocyclohexanol	Water	Moderately soluble[5]
Ethanol	Moderately soluble[5]	
Methanol	Moderately soluble[5]	
Chloroform	Slightly soluble[6]	

Experimental Protocols for Solubility Determination

For researchers seeking to establish quantitative solubility data for **4-aminocyclohexanone**, several established experimental methods can be employed. The following are detailed protocols for two common and reliable techniques.

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solid in a liquid. It relies on the precise measurement of mass.

Methodology:

- Preparation of a Saturated Solution:
 - An excess amount of **4-aminocyclohexanone** is added to a known volume of the desired organic solvent in a sealed container (e.g., a screw-cap vial or flask).
 - The mixture is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A constant temperature water bath or shaker is recommended.
 - The continued presence of undissolved solid is essential to confirm saturation.
- Separation of Solid and Liquid Phases:
 - The saturated solution is carefully filtered to remove all undissolved solid. A syringe filter (e.g., 0.45 μm) is suitable for this purpose to prevent any solid particles from passing through.
- Mass Determination:
 - A known volume or mass of the clear, saturated filtrate is transferred to a pre-weighed, dry container (e.g., an evaporating dish or beaker).
 - The solvent is carefully evaporated under controlled conditions (e.g., in a fume hood, on a hot plate at low heat, or in a vacuum oven) until the solute is completely dry.

- The container with the dried solute is cooled to room temperature in a desiccator and then weighed.
- The process of drying, cooling, and weighing is repeated until a constant mass is obtained.
- Calculation of Solubility:
 - The mass of the dissolved solute is determined by subtracting the initial mass of the empty container from the final constant mass.
 - Solubility can then be expressed in various units, such as grams of solute per 100 mL of solvent or moles of solute per liter of solvent.

UV-Spectrophotometric Method

This method is suitable if the solute has a chromophore that absorbs ultraviolet or visible light and the solvent is transparent in that region of the spectrum. A key advantage is its high sensitivity.

Methodology:

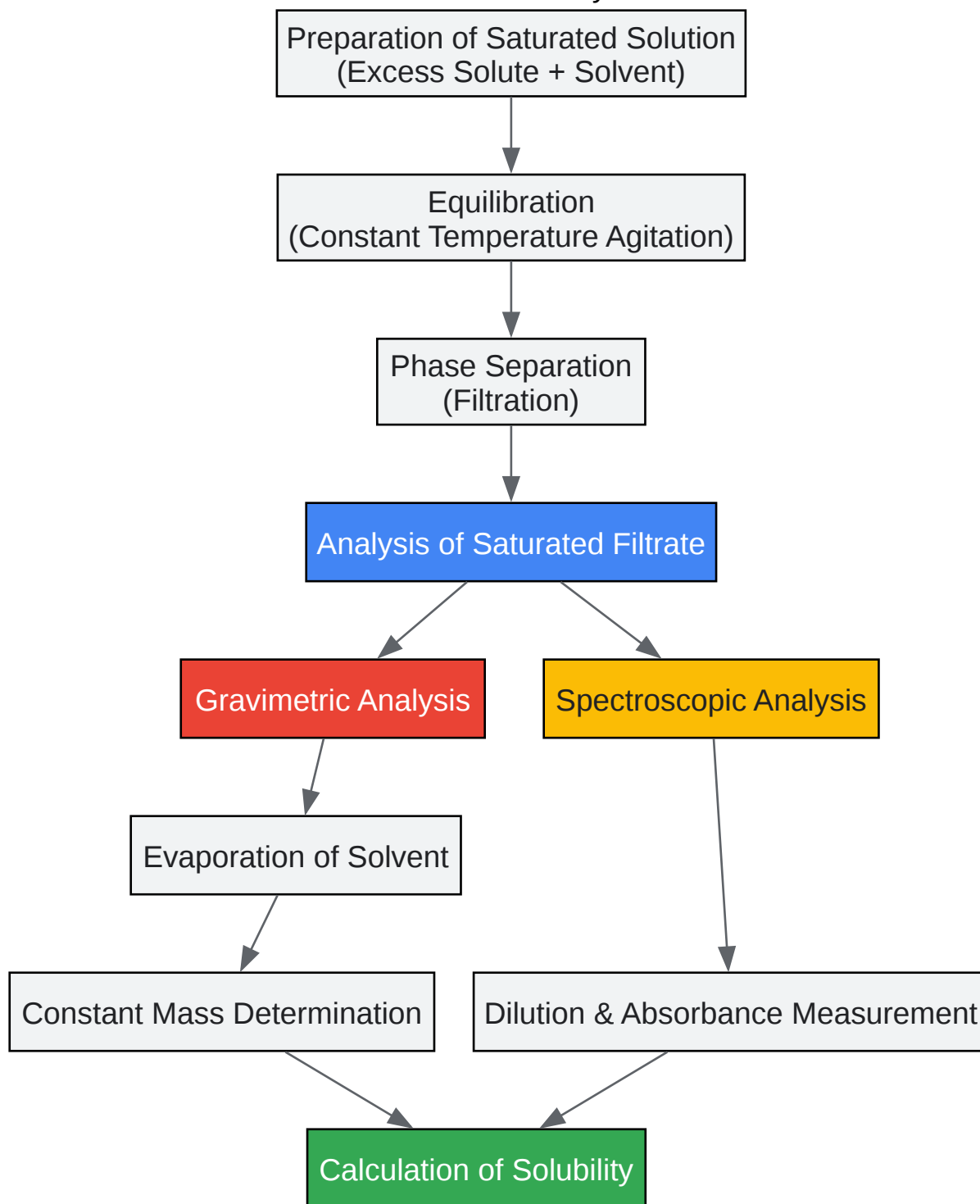
- Preparation of a Calibration Curve:
 - A series of standard solutions of **4-aminocyclohexanone** with known concentrations are prepared in the chosen organic solvent.
 - The absorbance of each standard solution is measured at the wavelength of maximum absorbance (λ_{max}) using a UV-Vis spectrophotometer.
 - A calibration curve is constructed by plotting absorbance versus concentration. The relationship should be linear and follow the Beer-Lambert law.
- Preparation of a Saturated Solution:
 - A saturated solution is prepared in the same manner as for the gravimetric method (Step 1 of the Gravimetric Method).

- Sample Analysis:
 - After filtration to remove undissolved solid, a sample of the clear saturated filtrate is taken.
 - The filtrate may need to be diluted with the solvent to bring its absorbance within the linear range of the calibration curve.
 - The absorbance of the diluted solution is measured at the λ_{max} .
- Calculation of Solubility:
 - The concentration of the diluted solution is determined from the calibration curve.
 - The concentration of the original saturated solution is then calculated by taking the dilution factor into account. This concentration represents the solubility of **4-aminocyclohexanone** in that solvent at the experimental temperature.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of solubility.

General Workflow for Solubility Determination

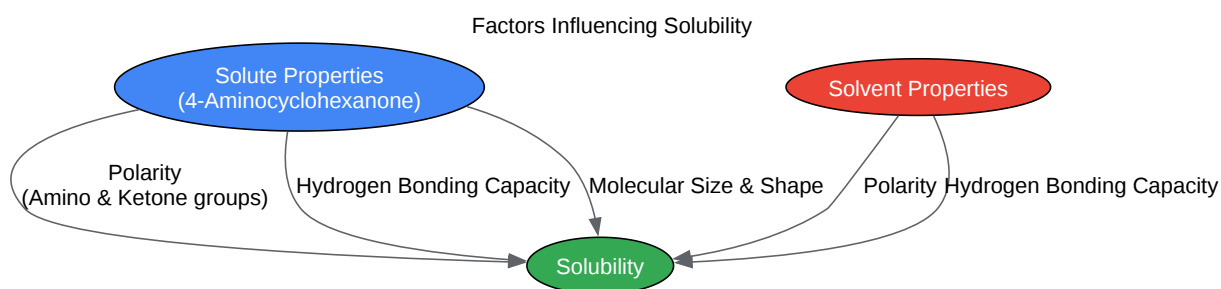


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Caption: A flowchart illustrating the key steps in determining the solubility of a solid compound in a liquid solvent.

Logical Relationships in Solubility Prediction

The solubility of an organic compound like **4-aminocyclohexanone** in a particular solvent is governed by a complex interplay of factors related to the solute and the solvent. The principle of "like dissolves like" provides a foundational, albeit qualitative, predictive tool.



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Caption: A diagram showing the relationship between solute and solvent properties that determine solubility.

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References

- 1. 4-Aminocyclohexanone | C₆H₁₁NO | CID 9912306 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Amino-cyclohexanone HCl [chembk.com]
- 3. 4-Aminocyclohexanone Hydrochloride | C₆H₁₂ClNO | CID 42614597 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. 4-N-acetyl-amino-cyclohexanone CAS 27514-08-5 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 5. Page loading... [guidechem.com]
- 6. Trans 4 Amino Cyclohexanol Latest Price Exporter [cartelinternational.com]
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